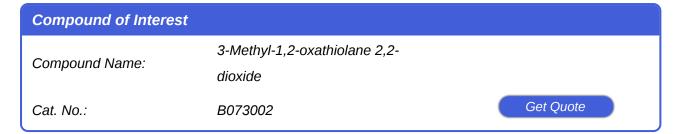


### Physical and chemical properties of 2,4butanesultone

Author: BenchChem Technical Support Team. Date: December 2025



# An In-depth Technical Guide to 2,4-Butanesultone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical, chemical, and reactive properties of 2,4-butanesultone (CAS No. 1121-03-5). It includes detailed experimental protocols for its synthesis, a summary of its known applications, and essential safety and handling information. This document is intended to serve as a core reference for professionals in research and development.

### **Physical and Chemical Properties**

2,4-Butanesultone, also known as **3-methyl-1,2-oxathiolane 2,2-dioxide**, is a versatile sulfonic acid derivative.[1] It is a colorless to brown clear liquid under standard conditions.[1] Its core utility lies in its function as an intermediate and a sulfonating agent, enabling the incorporation of sulfonate groups into organic molecules to enhance their solubility and functionality.[1]

### Table 1: Physical and Chemical Properties of 2,4-Butanesultone



Property	Value	Reference(s)
CAS Number	1121-03-5	[1][2]
Molecular Formula	C4H8O3S	[1]
Molecular Weight	136.17 g/mol	[1]
Appearance	Colorless to brown clear liquid	[1]
Boiling Point	150 °C at 12 mmHg	[1]
Density	1.31 g/cm <sup>3</sup>	[1]
Refractive Index	n20D 1.46	[1]
Purity	≥ 98% (by GC)	[1]
Synonyms	3-Methyl-1,2-oxathiolane 2,2-dioxide, 1-Methyl-1,3-propanesultone, 4-Hydroxy-2-butanesulfonic acid gammasultone	[1][3]

### **Spectral Data**

Detailed experimental spectral data for 2,4-butanesultone is not widely available in public chemical databases, which contrasts with its more commonly documented isomer, 1,4-butanesultone. Researchers should exercise caution and verify the isomer when consulting spectral libraries.

**Table 2: Available Spectral Data for 2,4-Butanesultone** 



Data Type	Details	Reference(s)
Mass Spectrum (GC-MS)	A mass spectrum is available that confirms the molecular weight and fragmentation pattern.	[3]
<sup>1</sup> H NMR, <sup>13</sup> C NMR, IR	Publicly accessible, experimentally derived spectra for the 2,4-butanesultone isomer are currently unavailable.	

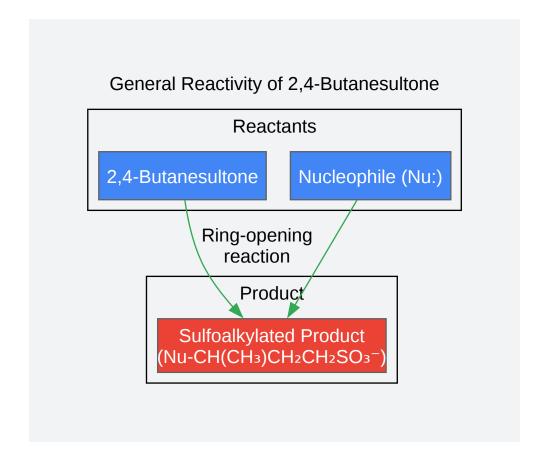
### **Chemical Reactivity and Applications**

2,4-Butanesultone's primary chemical utility stems from its role as a reactive intermediate. The strained sultone ring is susceptible to nucleophilic attack, leading to ring-opening and the covalent attachment of a sulfobutyl group to the nucleophile. This property is harnessed in various industrial and research applications.

- Pharmaceutical Development: It serves as a key intermediate in the synthesis of various pharmaceuticals, including sulfonamide antibiotics, where the sulfonate group can enhance efficacy and stability.[1]
- Polymer Chemistry: The compound is used to create specialty polymers with improved thermal and chemical resistance, which is valuable for advanced coatings and adhesives.
- Surfactants and Detergents: Its ability to introduce sulfonic acid groups is employed in the production of surfactants, enhancing water solubility and surface activity.
- Agrochemicals: It plays a role in formulating effective herbicides and pesticides.[1]
- Biochemical Research: Researchers utilize 2,4-butanesultone for enzyme inhibition and protein modification studies to better understand biochemical pathways.

The general reactivity is illustrated in the diagram below, showing the ring-opening reaction upon attack by a generic nucleophile (Nu:).





Click to download full resolution via product page

Diagram 1: General reaction pathway of 2,4-butanesultone with a nucleophile.

### **Experimental Protocols**

The following section details a method for the synthesis of 2,4-butanesultone based on a patented industrial process.[4] This multi-step synthesis uses crotyl alcohol (butenol) as a starting material.

### Synthesis of 2,4-Butanesultone from Butenol

This process involves three main stages: sulfonation, acidification, and dehydration/cyclization.

Materials and Equipment:

- Crotyl alcohol (butenol)
- Sodium sulfite (or sodium pyrosulfite)



- Sulfuric acid or Hydrochloric acid
- Water
- 1000 mL three-necked flask with mechanical stirrer and thermometer
- Dropping funnel
- · Heating mantle
- Vacuum distillation apparatus

#### **Experimental Workflow Diagram:**



#### Click to download full resolution via product page

Diagram 2: Workflow for the synthesis of 2,4-butanesultone.

#### Step 1: Sulfonation

- Charge a 1000 mL three-necked flask with 150 g (1.5 mol) of anhydrous sodium pyrosulfite and 500 mL of water.[4] Stir until fully dissolved.
- Maintain the reaction temperature below 50°C and adjust the pH to 6.5.[4]
- Over a period of 2 hours, add 72 g (1 mol) of butenol solution via a dropping funnel.[4]
- After the addition is complete, continue stirring for an additional 30 minutes to yield the intermediate, hydroxy butane sulfonate.[4]

#### Step 2: Acidification

 Adjust the pH of the reaction mixture to 3 using a suitable acid such as sulfuric or hydrochloric acid.[4] This converts the hydroxy butane sulfonate salt into hydroxy butane



sulfonic acid.[4]

#### Step 3: Dehydration and Cyclization

- Transfer the acidified solution to a vacuum distillation apparatus.
- Heat the mixture to between 145-150°C under a vacuum of 7-10 mmHg.[4]
- Water will be removed via distillation, inducing the cyclization of the hydroxy butane sulfonic acid.
- Continue the reaction for 5.5 to 6.5 hours to yield the final product, 2,4-butanesultone.[4]
- The crude product can be further purified by vacuum distillation.

### **Safety and Handling**

2,4-Butanesultone requires careful handling in a laboratory or industrial setting. Adherence to safety protocols is essential.

Table 3: Hazard and Safety Information



Category	Information	Reference(s)
Hazard Statements	Keep away from heat, sparks, open flames, and hot surfaces. No smoking.	[5]
Precautionary Statements	Wear protective gloves, protective clothing, eye protection, and face protection.  Store in a well-ventilated place. Keep cool.	[5]
Personal Protective Equipment (PPE)	Wear tightly fitting safety goggles, chemical-impermeable gloves, and fire/flame-resistant impervious clothing. Use a full-face respirator if exposure limits are exceeded.	[5]
Handling	Handle in a well-ventilated place. Avoid contact with skin and eyes. Avoid the formation of dust and aerosols. Use non-sparking tools.	[5]
Storage	Store in a tightly closed container in a dry, cool, and well-ventilated place between 2 - 8 °C.	[1][5]
Incompatible Materials	Strong oxidizing agents, bases.	[6]
Hazardous Decomposition	Forms carbon monoxide, carbon dioxide, and sulfur oxides upon decomposition.	[6]



#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

### References

- 1. chemimpex.com [chemimpex.com]
- 2. spectrumchemical.com [spectrumchemical.com]
- 3. spectrabase.com [spectrabase.com]
- 4. CN102807552A Method for synthetizing 2, 4-butane sulfonic acid lactone Google Patents [patents.google.com]
- 5. EP0099021B1 Process for the preparation of alkane sultones Google Patents [patents.google.com]
- 6. 1,4-Butane sultone Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Physical and chemical properties of 2,4-butanesultone].
   BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b073002#physical-and-chemical-properties-of-2-4-butanesultone]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote







## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com